Orelabrutinib adverse events management neutropenia thrombocytopenia

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Compound Focus: **Orelabrutinib**

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Incidence of Hematological Adverse Events

The table below summarizes the incidence of neutropenia and thrombocytopenia reported in key clinical trials of **orelabrutinib**, either as a monotherapy or in combination regimens.

Indication	Regimen	Neutropenia (All Grade / Grade ≥3)	Thrombocytopenia (All Grade / Grade ≥3)	Citation
Relapsed/Refractory (R/R) Mantle Cell Lymphoma (MCL)	Orelabrutinib monotherapy	24.5% / 8.5%	34.0% / 13.2%	[1] [2]
R/R Waldenström's Macroglobulinemia	Orelabrutinib monotherapy	Information Not Specified / 10.6%	Information Not Specified / 8.5%	[3]
Diffuse Large B-cell Lymphoma (DLBCL)	Orelabrutinib-based regimens	52.6% (Grade 3-4)	26.3% (Grade 3-4)	[4]
Newly Diagnosed Primary CNS Lymphoma (PCNSL)	ORM (Orelabrutinib + Rituximab +	17.9% (Grade 3)	3.6% (Grade 3)	[5]

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Indication	Regimen	Neutropenia (All Grade / Grade ≥3)	Thrombocytopenia (All Grade / Grade ≥3)	Citation
	high-dose Methotrexate)			
Newly Diagnosed PCNSL	R-MTO (Rituximab, Methotrexate, Thiotepa, Orelabrutinib)	Safety profile was described as "tolerable"; specific rates for hematological AEs were not detailed in the provided excerpt.		[6]

Management and Supportive Care Strategies

Clinical study protocols provide guidance on managing these hematological toxicities. Here are detailed methodologies for key supportive measures:

- **Prophylactic Administration of G-CSF**: For patients identified as high-risk (e.g., with bone marrow involvement, poor performance status, or age over 65 years), **pegylated recombinant human granulocyte colony-stimulating factor (PEG-rhG-CSF)** was administered at **6 mg once per week** to prevent neutropenia [4]. A **secondary prevention** strategy was used for other patients, where PEG-rhG-CSF was initiated if a patient experienced neutropenia in a prior treatment cycle [4].
- **Management of Established Cytopenias**: Protocols included the use of **erythropoietin (EPO)** or **thrombopoietin (TPO)** and **red blood cell (RBC) or platelet (PLT) transfusions** as necessary, based on clinical guidelines and physician assessment [4].
- **Dose Modification**: The clinical trial in R/R MCL reported that only **three patients (2.8%) discontinued treatment** due to any treatment-related adverse events, indicating that dose holds or adjustments were likely used to manage toxicity [1] [2].

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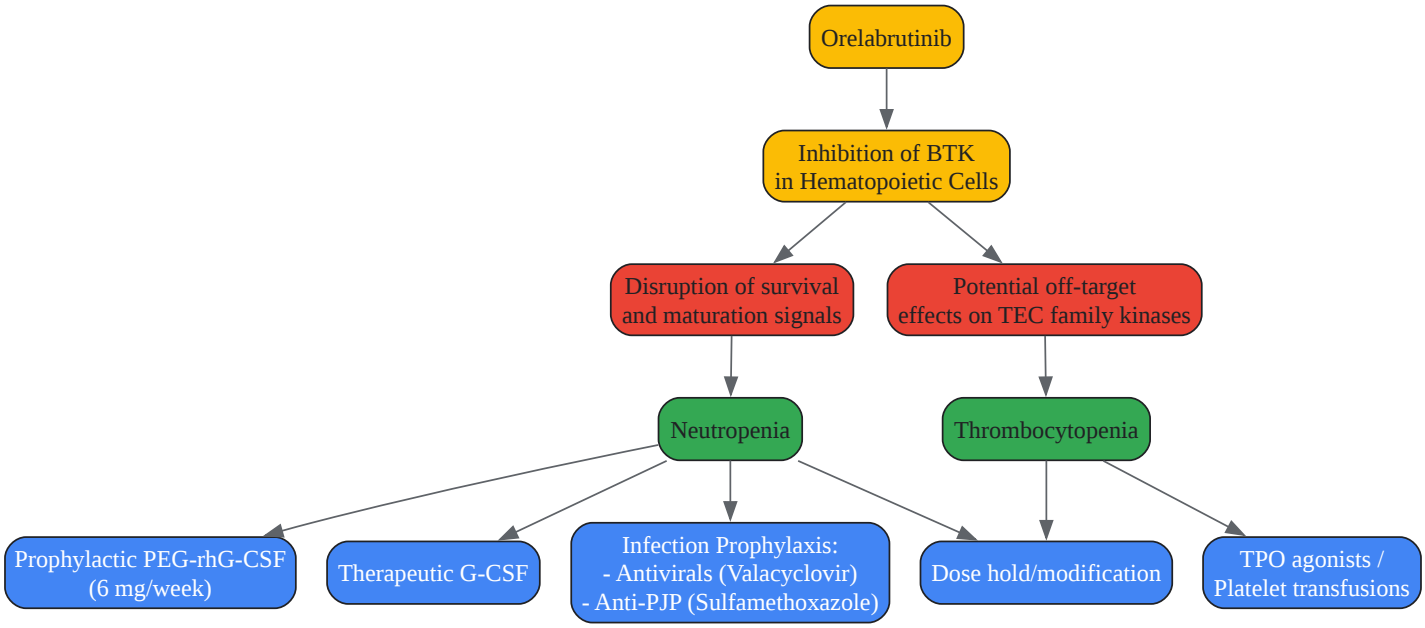
- **Infection Prophylaxis**: Comprehensive prophylaxis was a core part of the supportive care protocol in these studies [4]:
  - **Compound sulfamethoxazole** (TMP 0.16 g/SMX 0.8 g, daily) was given to prevent *Pneumocystis jirovecii* pneumonia.
  - **Valacyclovir** (0.5 g, twice daily) was administered to prevent herpes zoster reactivation.
  - **Entecavir** (0.5 mg, daily) was used to prevent hepatitis B virus reactivation.

Mechanism and Workflow

The following diagram illustrates the hypothesized mechanism of these hematological events and the corresponding clinical management workflow.



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References

1. Orelabrutinib for the treatment of relapsed or refractory MCL [pmc.ncbi.nlm.nih.gov]

2. Orelabrutinib for the treatment of relapsed or refractory MCL [pubmed.ncbi.nlm.nih.gov]

3. 3039 Orelabrutinib Monotherapy in Patients with Relapsed ... [ash.confex.com]

4. Efficacy and safety of Orelabrutinib-based regimens in diffuse ... [pmc.ncbi.nlm.nih.gov]

5. Orelabrutinib combined with rituximab and high-dose ... [pmc.ncbi.nlm.nih.gov]

6. Latest Data of InnoCare's Orelabrutinib Presented at the ... [innocarepharma.com]

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